

6-FAM DBCO molecular weight and formula.

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Compound of Interest

Compound Name: FAM DBCO, 6-isomer

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An in-depth guide to the molecular characteristics of 6-FAM DBCO, a fluorescent probe widely utilized in bioconjugation applications. This document provides key technical data for researchers, scientists, and professionals in drug development.

Core Molecular Data

6-Carboxyfluorescein (6-FAM) is a highly popular green fluorescent dye, while Dibenzocyclooctyne (DBCO) is a cyclooctyne that is instrumental for copper-free click chemistry reactions. The conjugation of these two molecules creates 6-FAM DBCO, a reagent used for fluorescently labeling azide-containing molecules.

Below is a summary of the molecular weight and formula for 6-FAM DBCO. It is important to note that slight variations in the linker connecting the 6-FAM and DBCO moieties can result in different molecular weights and formulas.

Property	Value (BroadPharm)[1][2]	Value (Tenova Pharma)[3]
Molecular Formula	C42H32N2O7	C39H26N2O7
Molecular Weight	676.7 g/mol	634.644 g/mol

Experimental Protocols

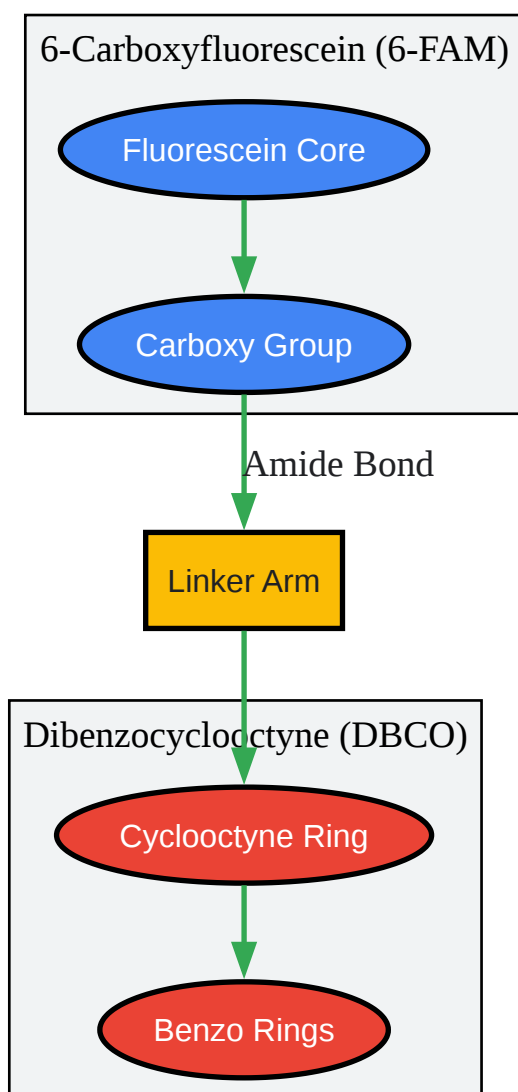
The primary application of 6-FAM DBCO is in copper-free click chemistry for fluorescent labeling.

General Protocol for Labeling Azide-Containing Molecules with 6-FAM DBCO:

- **Dissolve Reagents:** Prepare a stock solution of 6-FAM DBCO in an organic solvent such as DMSO or DMF. The azide-containing molecule should be dissolved in a compatible buffer.
- **Reaction Incubation:** Mix the 6-FAM DBCO solution with the azide-containing molecule in the desired molar ratio. The reaction is typically carried out at room temperature but can be incubated at 4°C for extended periods. The reaction time can range from 1 to 12 hours.
- **Purification:** Following the incubation period, the labeled product can be purified from unreacted dye using methods such as gel filtration, dialysis, or chromatography.

Visualizing the 6-FAM DBCO Conjugate

The following diagram illustrates the fundamental linkage between the 6-FAM and DBCO components.



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Conceptual structure of the 6-FAM DBCO conjugate.

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References

- 1. FAM DBCO, 6-isomer, 2768977-07-5 | BroadPharm [broadpharm.com]

- 2. FAM DBCO, 6-isomer [chembk.com]
- 3. tenovapharma.com [tenovapharma.com]
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